

Application Notes and Protocols for the Preparation of Remdesivir-d4 Stock Solutions

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Compound of Interest

Compound Name: Remdesivir-d4

Cat. No.: B15567205

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These application notes provide a detailed protocol for the preparation of stock solutions of **Remdesivir-d4**, a deuterated internal standard for the quantification of the antiviral agent Remdesivir. Accurate preparation of stock solutions is critical for reliable and reproducible results in downstream applications such as in vitro assays and pharmacokinetic studies.

Physicochemical Properties and Solubility

Remdesivir-d4 is a deuterated analog of Remdesivir, a broad-spectrum antiviral agent. Understanding its physical and chemical properties is essential for proper handling and storage.

Table 1: Physicochemical Properties of **Remdesivir-d4**

Property	Value	Reference
Molecular Formula	C27H31D4N6O8P	
Molecular Weight	606.6 g/mol	
Appearance	A solid	
Purity	≥99% deuterated forms (d1-d4)	

The solubility of **Remdesivir-d4** is a critical factor in the selection of an appropriate solvent for stock solution preparation. While specific quantitative solubility data for the deuterated form is not extensively published, information for Remdesivir provides a strong guideline. Remdesivir is soluble in several organic solvents but is virtually insoluble in water.

Table 2: Solubility of Remdesivir and **Remdesivir-d4**

Solvent	Solubility of Remdesivir	Solubility of Remdesivir-d4	Reference
Dimethyl sulfoxide (DMSO)	100 mg/mL (165.95 mM)	Soluble	,
Dimethylformamide (DMF)	Not specified	Soluble	
Methanol	Completely soluble	Soluble	,
Ethanol	16 mg/mL (26.55 mM)	Not specified	
Water	Insoluble	Not specified	

Based on the available data, Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **Remdesivir-d4** due to its high solubilizing capacity for the parent compound.

Stability and Storage

Remdesivir has been shown to be unstable in plasma and undergoes degradation under thermal and basic hydrolytic stress. Therefore, proper storage of **Remdesivir-d4** stock solutions is crucial to maintain their integrity. The solid form of **Remdesivir-d4** is stable for at least four years when stored at -20°C. It is recommended to store stock solutions at -20°C or -80°C in small aliquots to minimize freeze-thaw cycles.

Experimental Protocol: Preparation of a 10 mM Remdesivir-d4 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Remdesivir-d4** in DMSO.

Materials:

- **Remdesivir-d4** (solid)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

Procedure:

- **Equilibration:** Allow the vial of solid **Remdesivir-d4** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **Remdesivir-d4** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.066 mg of **Remdesivir-d4**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 606.6 \text{ g/mol} = 6.066 \text{ mg}$
- **Dissolution:** Add the weighed **Remdesivir-d4** to an appropriate microcentrifuge tube or amber glass vial. Add the calculated volume of anhydrous DMSO. For 6.066 mg, add 1 mL of DMSO.
- **Mixing:** Cap the tube or vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may be applied if necessary to aid dissolution.
- **Storage:** Aliquot the stock solution into smaller volumes in tightly sealed microcentrifuge tubes or amber glass vials to minimize freeze-thaw cycles. Store the aliquots at -20°C or

-80°C.

Experimental Workflow

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